

"Bis(trimethylstannyl)acetylene" molecular weight and formula

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Compound of Interest

Compound Name: *Bis(trimethylstannyl)acetylene*

Cat. No.: *B1580836*

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Bis(trimethylstannyl)acetylene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(trimethylstannyl)acetylene, also known as 1,2-Bis(trimethylstannyl)ethyne, is an organotin compound with significant applications in organic synthesis and materials science. Its utility is primarily centered around its role in targeted drug delivery systems, where its unique structure allows for precise transport of therapeutic agents.^[1] This document provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and a diagram of its synthetic pathway.

Core Data

The fundamental properties of **Bis(trimethylstannyl)acetylene** are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₈ H ₁₈ Sn ₂ [2] [3] [4]
Linear Formula	(CH ₃) ₃ SnC≡CSn(CH ₃) ₃
Molecular Weight	351.65 g/mol [2] [4]
CAS Number	2117-50-2 [4]
Appearance	White to off-white powder or crystals [2] [5]
Melting Point	59-61 °C [2] [3] [5] [6]
Boiling Point	97-98 °C at 16 Torr [3]
Solubility	Insoluble in water; soluble in organic solvents like ether and tetrahydrofuran. [3]

Synthesis Protocol

A common method for the preparation of **Bis(trimethylstannyl)acetylene** involves the reaction of trimethyltin chloride with an acetylene source. The following protocol is a generalized procedure and should be performed under an inert atmosphere, such as argon, due to the air-sensitive nature of the reagents and product.[\[3\]](#)

Materials:

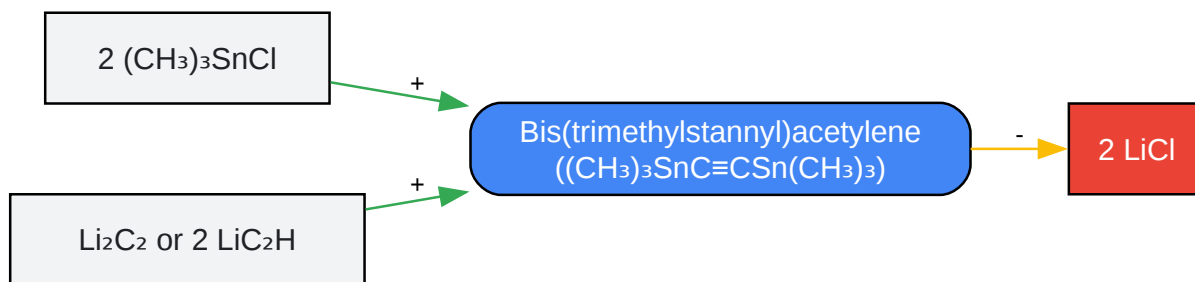
- Trimethyltin chloride
- Acetylene source (e.g., calcium carbide or ethynyl magnesium bromide)
- Anhydrous solvent (e.g., tetrahydrofuran)
- Inert atmosphere (Argon or Nitrogen)
- Standard glassware for air-sensitive reactions

Procedure:

- Set up a flame-dried, three-necked flask equipped with a condenser, a dropping funnel, and a gas inlet for the inert atmosphere.
- In the flask, prepare a solution of the acetylene source in the anhydrous solvent.
- Slowly add a solution of trimethyltin chloride from the dropping funnel to the reaction mixture at a controlled temperature.
- After the addition is complete, allow the reaction to stir at room temperature for several hours to ensure completion.
- The reaction mixture is then quenched with a suitable reagent, and the product is extracted with an organic solvent.
- The organic layers are combined, dried over an anhydrous drying agent (e.g., magnesium sulfate), and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or sublimation to yield pure **Bis(trimethylstannyl)acetylene** as a white solid.

Synthetic Pathway

The synthesis of **Bis(trimethylstannyl)acetylene** can be visualized as a two-step process where an acetylenic precursor is sequentially stannylated.



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Caption: Synthesis of **Bis(trimethylstannyl)acetylene**.

Safety Information

Bis(trimethylstannyl)acetylene is a hazardous substance and should be handled with extreme care.[3] It is a flammable solid and is fatal if swallowed, inhaled, or in contact with skin.[5] It is also very toxic to aquatic life with long-lasting effects.[3][5] Appropriate personal protective equipment, including gloves, goggles, and a lab coat, should be worn at all times when handling this compound.[3] All work should be conducted in a well-ventilated fume hood.

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